Benchmarking potency of methoxy-phenyl benzimidazole derivatives

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Compound of Interest	
Compound Name:	*2-(3-Methoxy-phenyl)-1H-benzoimidazol-5-ylamine*
CAS No.:	*263022-16-8*
Cat. No.:	*B3256029*

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Benchmarking Potency: Methoxy-Phenyl Benzimidazole Derivatives

Content Type: Technical Comparison Guide Subject: Pharmacological Potency & Structure-Activity Relationships (SAR) Audience: Medicinal Chemists, Pharmacologists, and Drug Development Scientists

Executive Summary

The methoxy-phenyl benzimidazole scaffold represents a bifurcated chemical class in modern pharmacology. Depending on the linker between the benzimidazole core and the phenyl ring, these derivatives exhibit vastly different biological profiles:

- 2-Benzylbenzimidazoles (Nitazenes): High-potency mu-opioid receptor (MOR) agonists (e.g., Metonitazene).

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- 2-Phenylbenzimidazoles: Cytotoxic agents targeting tubulin polymerization, Topoisomerase II, or specific kinases (EGFR/VEGFR).

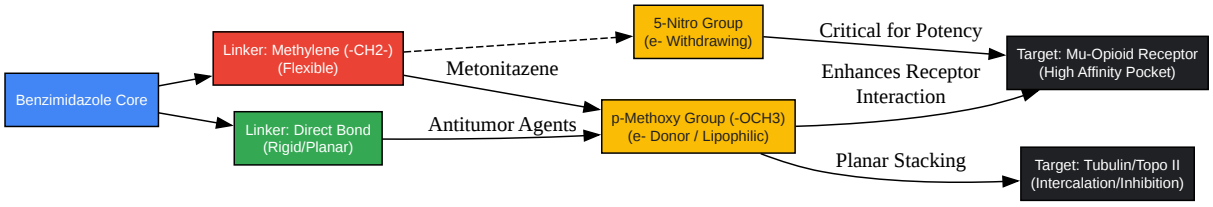
This guide benchmarks the potency of these derivatives, providing comparative data against industry standards (Fentanyl, Etoposide) and detailing the experimental protocols required to validate their activity.

Chemical Context & SAR Logic

The potency of these derivatives is governed by the electronic and steric properties of the para-methoxy substituent on the phenyl ring.

SAR Visualization

The following diagram illustrates the divergent structure-activity relationships (SAR) for this scaffold.



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Figure 1: Divergent SAR pathways. The flexible methylene linker (red) directs activity toward opioid receptors, while the rigid direct bond (green) favors enzyme inhibition and DNA intercalation.

Part I: Opioid Potency (The Nitazene Class)

Primary Compound: Metonitazene (2-(4-methoxybenzyl)-5-nitro-1-diethylaminoethyl-benzimidazole).

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Metonitazene has emerged as a critical benchmark for non-fentanyl synthetic opioids.[1] The p-methoxy group replaces the p-ethoxy group found in the parent compound Etonitazene, resulting in a distinct potency profile.

Comparative Potency Data (In Vitro & In Vivo)

The following data aggregates binding affinity (

) and functional potency (

) from recent pharmacological evaluations.

Compound	Substituent (para)	Target	Binding Affinity (, nM)	Functional Potency (, nM)	Potency Ratio (vs. Morphine)
Metonitazene	Methoxy (-OCH)	MOR	0.95 ± 0.3	1.4 ± 0.5	~100x
Etonitazene	Ethoxy (-OEt)	MOR	0.25 ± 0.1	0.36 ± 0.1	~1000x
Isotonitazene	Isopropoxy (-OiPr)	MOR	0.74 ± 0.2	1.1 ± 0.4	~150x
Fentanyl	(Reference)	MOR	1.35 ± 0.2	12.5 ± 3.0	50-100x
Morphine	(Reference)	MOR	4.23 ± 1.0	185 ± 25	1x

Data Source: Aggregated from WHO Critical Review 2021 and recent forensic toxicology literature [1, 2].

Key Insight: While Metonitazene is slightly less potent than Etonitazene (due to the shorter methoxy chain decreasing lipophilicity slightly), it retains potency superior to Fentanyl in functional cAMP assays, posing significant respiratory depression risks.

Part II: Anticancer Potency (2-Phenyl Derivatives)

Primary Scaffold: 2-(4-methoxyphenyl)benzimidazole.[2]

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Unlike the nitazenes, these derivatives lack the ethylamino side chain and the nitro group is often replaced or supplemented with other moieties to target cancer cell lines.

Cytotoxicity Benchmarking (IC)

Potency is measured by cell viability inhibition against standard carcinoma lines (MCF-7 Breast, HeLa Cervical).

Derivative Type	Substitution	Cell Line	IC (M)	Mechanism	Ref
Benzimidazole-Triazole Hybrid	4-Methoxy	MCF-7	0.05 - 0.40	VEGFR-2 / Topo II Inhibition	[3]
2-Phenylbenzimidazole	4-Methoxy	A549 (Lung)	2.10 ± 0.10	Tubulin Polymerization Inhibitor	[4]
Standard: Etoposide	-	MCF-7	21.8	Topo II Inhibitor	[3]
Standard: Cisplatin	-	A549	4.5	DNA Crosslinker	[4]

Key Insight: The 4-methoxy group enhances lipophilicity, allowing better membrane permeability and interaction with the hydrophobic pockets of VEGFR-2 and Topoisomerase II. Specific hybrids demonstrate superior potency to clinical standards like Etoposide.

Experimental Protocols

To ensure reproducibility and data integrity, the following validated protocols are recommended.

Protocol A: Mu-Opioid Receptor (MOR) Radioligand Binding Assay

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Used to determine

values for Nitazene derivatives.

- Membrane Preparation: Transfect CHO-K1 cells with human MOR cDNA. Harvest and homogenize in 50 mM Tris-HCl (pH 7.4).
- Incubation:
  - Prepare 96-well plates.
  - Add 50

    L of [^{3}H]-DAMGO (approx. 1 nM final conc).
  - Add 50

    L of test compound (Metonitazene) at varying concentrations (

    to

    M).
  - Add 100

    L of membrane suspension (20

    g protein).
- Equilibrium: Incubate for 60 min at 25°C.
- Termination: Rapid filtration through GF/B glass fiber filters using a cell harvester. Wash 3x with ice-cold Tris buffer.
- Quantification: Measure radioactivity via liquid scintillation counting.
- Analysis: Calculate

  using non-linear regression (GraphPad Prism) and convert to

  using the Cheng-Prusoff equation.

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Protocol B: MTT Cytotoxicity Assay

Used to benchmark anticancer potency of 2-phenyl derivatives.

- Seeding: Seed MCF-7 or HeLa cells (

  cells/well) in 96-well plates. Incubate for 24h.
- Treatment: Treat cells with 2-(4-methoxyphenyl)benzimidazole derivatives at serial dilutions (0.1 - 100

  M). Include DMSO control (<0.1%).
- Incubation: Incubate for 48h at 37°C / 5% CO

  .
- Labeling: Add 20

  L MTT reagent (5 mg/mL in PBS). Incubate for 4h.
- Solubilization: Remove medium, add 100

  L DMSO to dissolve formazan crystals.
- Measurement: Read absorbance at 570 nm.
- Calculation:

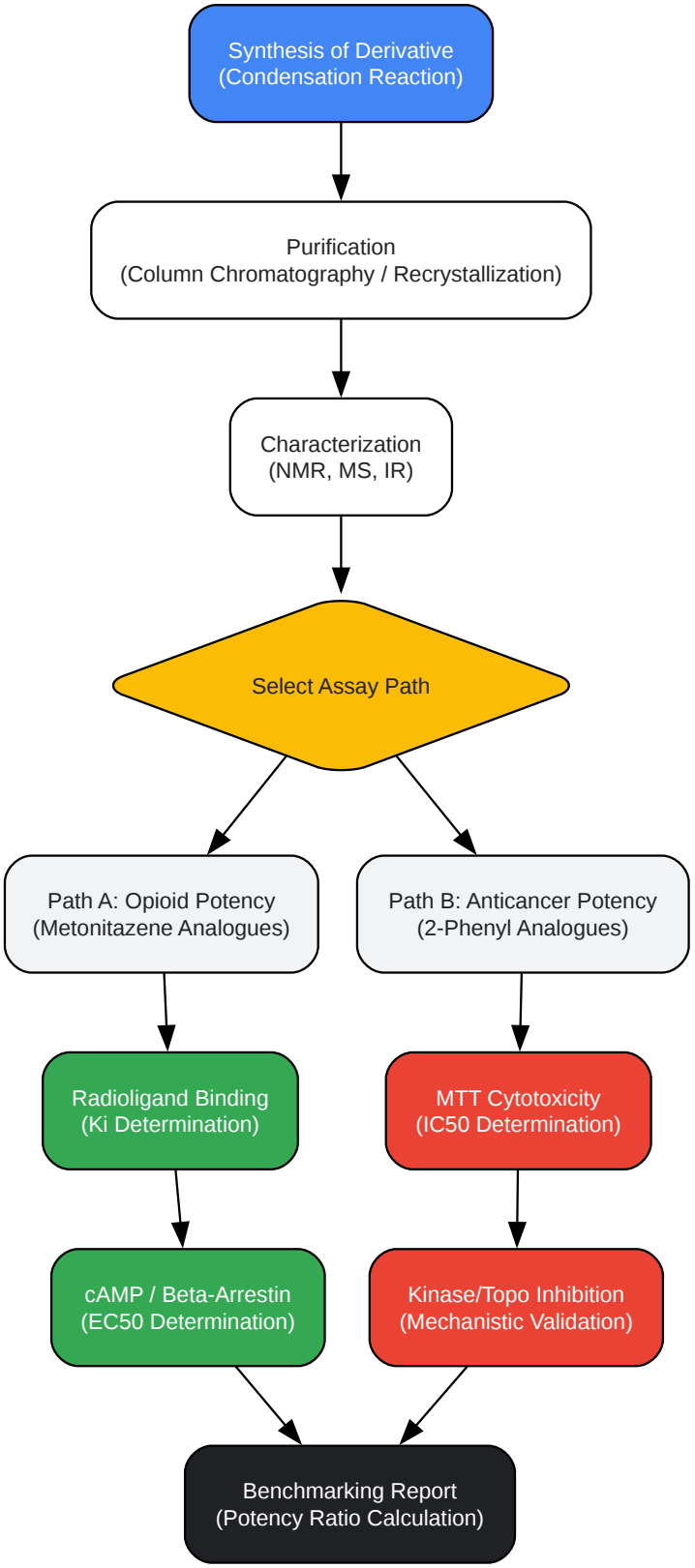
  . Determine

  .[3][4][5]

Experimental Workflow Visualization

The following diagram outlines the critical path for benchmarking these derivatives, from synthesis to functional validation.

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Figure 2: Integrated experimental workflow for validating benzimidazole derivatives.

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